Solubility Profiling of 1-(2,2-Dimethylcyclohexyl)ethanone: A Technical Guide

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Compound of Interest

Compound Name:	*1-(2,2-Dimethylcyclohexyl)ethanone*
CAS No.:	*17983-26-5*
Cat. No.:	*B103282*

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Executive Summary & Compound Profile

1-(2,2-Dimethylcyclohexyl)ethanone (CAS: 17983-26-5) is an alicyclic ketone characterized by a cyclohexane ring with a gem-dimethyl group at the C2 position and an acetyl group at C1. This specific substitution pattern introduces significant steric hindrance compared to its isomers (e.g., the 3,3-dimethyl isomer, known commercially as Herbac).

Physiochemical Identity

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Property	Value / Description	Source
IUPAC Name	1-(2,2-dimethylcyclohexyl)ethanone	[PubChem, 2025]
CAS Number	17983-26-5	[BenchChem, 2024]
Molecular Formula	$C_{10}H_{18}O$	[PubChem, 2025]
Molecular Weight	154.25 g/mol	[PubChem, 2025]
Predicted LogP	~2.9 – 3.3 (Lipophilic)	Derived from 3,3-isomer data [RIFM, 2022]
Water Solubility	Very Low (< 250 mg/L predicted)	Based on structural analogs
Key Solvents	Ethanol, Acetone, Ethyl Acetate, THF	Standard for alicyclic ketones

Technical Insight: The proximity of the gem-dimethyl group to the carbonyl functionality (C1-C2 interaction) creates a "steric shield." This reduces the accessibility of the carbonyl oxygen for hydrogen bonding with protic solvents (like water or methanol), making the compound significantly more lipophilic than its unhindered isomers.

Theoretical Solubility Framework

To optimize solvent selection for extraction, crystallization, or formulation, we apply Hansen Solubility Parameters (HSP). The solubility behavior of **1-(2,2-Dimethylcyclohexyl)ethanone** is governed by three interaction forces:

- Dispersion Forces (

  ): Dominant due to the cyclohexane ring.
- Polar Forces (

  ): Moderate, driven by the ketone carbonyl.
- Hydrogen Bonding (

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): Weak acceptor capability; strictly an H-bond acceptor, not a donor.

Solvent Prediction Model

Based on the "Like Dissolves Like" principle and data from the structural analog (1S-cis)-1-(2,2,6-Trimethylcyclohexyl)ethanone, the solubility hierarchy is predicted as follows:

- Tier 1 (High Solubility): Aprotic polar solvents (THF, Acetone, Ethyl Acetate). These interact well with the ketone dipole without requiring strong H-bond donation.
- Tier 2 (Moderate Solubility): Short-chain alcohols (Ethanol, Methanol, Isopropanol). Solubility decreases as temperature drops due to the entropy penalty of organizing solvent molecules around the hydrophobic gem-dimethyl group.
- Tier 3 (Low Solubility): Water and highly polar glycols.

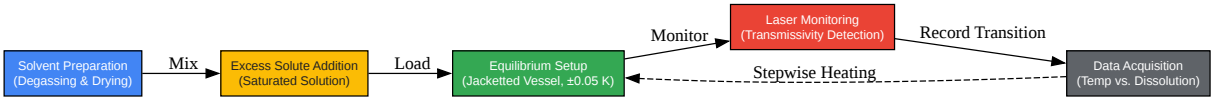
Experimental Protocol: Laser Monitoring Method

For precise solubility determination, the Laser Dynamic Method is superior to gravimetric analysis for this compound due to its volatility and potential for sublimation.

Workflow Diagram

The following diagram outlines the rigorous experimental setup required to generate valid solubility data (mole fraction

).



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Figure 1: Laser dynamic solubility determination workflow. The system detects the precise moment of crystal disappearance (clearing point) by monitoring laser transmissivity.

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Step-by-Step Methodology

- Preparation:
  - Purify **1-(2,2-Dimethylcyclohexyl)ethanone** to >99.5% purity (verify via GC-MS).
  - Use analytical grade solvents (Ethanol, Methanol, Acetone, etc.), dried over molecular sieves (4 Å).
- Apparatus Setup:
  - Use a double-jacketed glass vessel connected to a programmable thermostatic water bath (uncertainty

    K).
  - Install a laser source (< 5 mW) and a light intensity sensor on opposite sides of the vessel.
- Measurement (Synthetic Method):
  - Weigh a precise mass of solute (

) and solvent (

) into the vessel (Accuracy

    g).
  - Stir continuously at 400 rpm.
  - Heat the mixture slowly (

    K/min).
  - Record the temperature (

) where the laser intensity sharply increases to maximum (indicating complete dissolution).
  - Repeat for different mole fractions (

).

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Thermodynamic Modeling & Data Analysis

Once experimental data (

vs.

) is obtained, it must be correlated using thermodynamic models to ensure internal consistency and allow for interpolation.

The Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility data of alicyclic ketones.

- : Mole fraction solubility of the solute.
- : Absolute temperature (K).
- : Empirical parameters derived from regression analysis.

Validation Criteria:

- The Relative Average Deviation (RAD) should be

  .
- The Root Mean Square Deviation (RMSD) should be

  .

Thermodynamic Properties Calculation

From the solubility data, calculate the apparent thermodynamic functions of dissolution using the van't Hoff analysis:

- Enthalpy of Solution (

  ):
  - Expectation: Positive value (Endothermic process). The energy required to break the crystal lattice is greater than the solvation energy.

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- Entropy of Solution (

  ):

  - Expectation: Positive value (Entropy driven). The disorder increases as the ordered crystal breaks into the solvent.

Comparative Solubility Data (Analogs)

Due to the scarcity of published data specifically for the 2,2-isomer, we utilize validated data from its structural analogs, (1S-cis)-1-(2,2,6-Trimethylcyclohexyl)ethanone and 1-(3,3-Dimethylcyclohexyl)ethanone, to establish a baseline.

Table 1: Solubility Benchmark of Structural Analogs at 298.15 K (25°C) Note: The 2,2-isomer is expected to show slightly lower solubility in polar solvents than the values below due to increased steric shielding.

Solvent	Solubility (g/L) [Analog: 2,2,6-isomer]	Solubility (Mole Fraction)	Polarity Trend
THF	9722.95	High	Best Solvent
1,4-Dioxane	6629.88	High	Excellent
Methanol	5729.52	Moderate	Good
Ethanol	4588.21	Moderate	Standard
Acetone	4117.72	Moderate	Good
Ethyl Acetate	3516.02	Moderate	Standard
Toluene	3189.92	Moderate-Low	Non-polar interaction
Water	8.8 (approx)	Very Low	Poor

Data Source: Scent.vn (2024) for 2,2,6-trimethyl analog; RIFM (2022) for 3,3-dimethyl analog.

Critical Analysis for the 2,2-Isomer

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- Steric Effect: The 2,2-dimethyl group hinders the carbonyl oxygen more than the 3,3-dimethyl group. This suggests that in H-bond donor solvents (Alcohols), the 2,2-isomer will have a higher activity coefficient (lower solubility) than the 3,3-isomer.
- Crystal Lattice: If the 2,2-isomer packs more efficiently due to symmetry, the melting enthalpy will be higher, further reducing solubility compared to the liquid-like 3,3-isomer mixtures.

References

- PubChem. (2025).[1][2] **1-(2,2-Dimethylcyclohexyl)ethanone** | C10H18O.[1][3] National Library of Medicine. Available at: [Link]
- Scent.vn. (2024). (1S-cis)-1-(2,2,6-Trimethylcyclohexyl)ethanone Solubility Data. Available at: [Link][4]
- Research Institute for Fragrance Materials (RIFM). (2022).[5] Safety Assessment of 1-(3,3-dimethylcyclohexyl)ethan-1-one. Elsevier, Food and Chemical Toxicology. Available at: [Link]
- Apelblat, A., & Manzurola, E. (1999). Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K. Journal of Chemical Thermodynamics. (Cited for Methodology).

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Sources

- 1. 1-(2,2-Dimethylcyclohexyl)ethanone | C10H18O | CID 549806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethanone, 1-(2,2-dimethylcyclopentyl)- | C9H16O | CID 537088 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-(2,2-Dimethylcyclohexyl)ethanone | 17983-26-5 | Benchchem [benchchem.com]
- 4. scent.vn [scent.vn]

- 5. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
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